

Application of Dibutoxymethane in Organic Synthesis: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutoxymethane*

Cat. No.: *B1583069*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutoxymethane (DBM), also known as formaldehyde di-n-butyl acetal, is a versatile and increasingly utilized compound in organic synthesis. Its properties as a stable, high-boiling, and non-polar aprotic solvent, coupled with its ability to act as a formaldehyde equivalent, make it a valuable tool in a variety of synthetic transformations. This document provides detailed application notes and experimental protocols for the use of **dibutoxymethane** in organic synthesis, with a focus on its role as a reagent for the formation of Wittig reagents and as a formaldehyde surrogate for the protection of diols.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **dibutoxymethane** is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	2568-90-3	[1]
Molecular Formula	C ₉ H ₂₀ O ₂	[1]
Molecular Weight	160.26 g/mol	[1]
Boiling Point	182 °C	[2]
Melting Point	-58.1 °C	[2]
Density	0.8382 g/cm ³ at 20 °C	[2]
Solubility	Insoluble in water; miscible with many organic solvents.	[3]

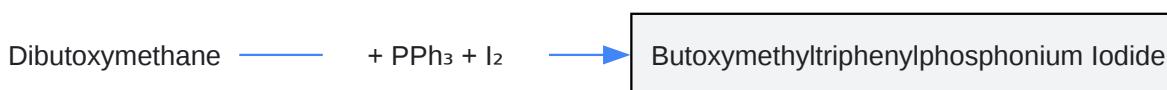
Applications in Organic Synthesis

Dibutoxymethane serves as a key intermediate and reagent in several important organic reactions. Its primary applications include its use as a precursor for Wittig reagents and as a formaldehyde equivalent for the protection of diols.

Synthesis of Butoxymethyltriphenylphosphonium Salts for Wittig Reactions

Dibutoxymethane is a crucial starting material for the synthesis of butoxymethyltriphenylphosphonium iodide, a Wittig reagent used for the introduction of a butoxymethyl group in olefination reactions. This transformation is a key step in carbon homologation.[\[4\]](#)[\[5\]](#)

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of a Wittig reagent from **dibutoxymethane**.

Experimental Protocol: Synthesis of Butoxymethyltriphenylphosphonium Iodide

This protocol outlines the synthesis of the phosphonium salt, a precursor to the corresponding ylide for Wittig reactions.

Materials:

- **Dibutoxymethane**
- Triphenylphosphine (PPh_3)
- Iodine (I_2)
- Anhydrous diethyl ether
- Anhydrous acetonitrile

Procedure:

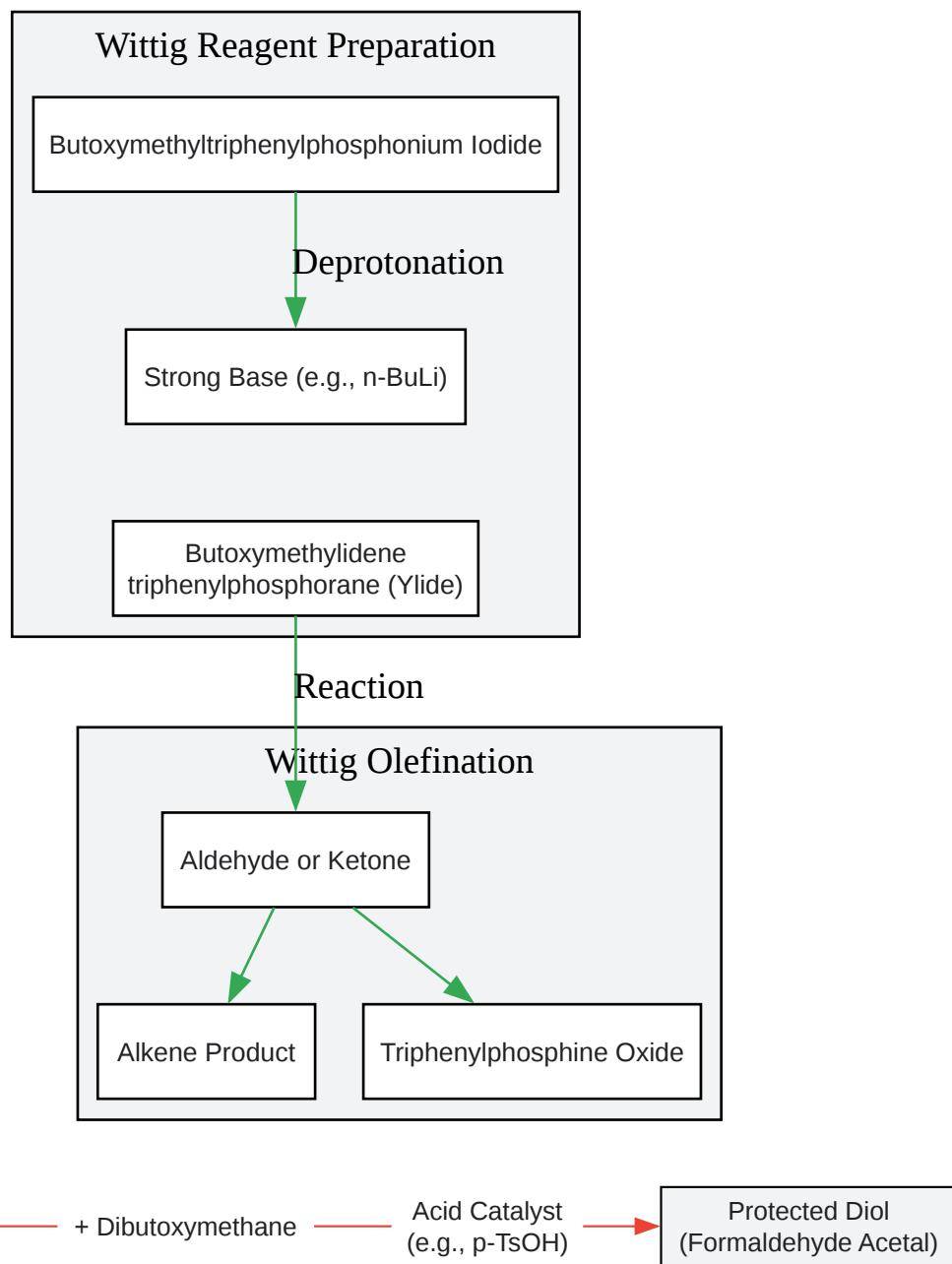
- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, dissolve triphenylphosphine in anhydrous acetonitrile.
- Slowly add a solution of iodine in anhydrous acetonitrile to the stirred solution of triphenylphosphine at room temperature. The reaction of iodine with triphenylphosphine is known to form triphenylphosphine diiodide *in situ*.^[6]
- To this mixture, add **dibutoxymethane** dropwise.
- Heat the reaction mixture to reflux and maintain for 12-18 hours.
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The resulting crude product is triturated with anhydrous diethyl ether to induce precipitation.
- The solid is collected by filtration, washed with fresh anhydrous diethyl ether, and dried under vacuum to yield butoxymethyltriphenylphosphonium iodide.

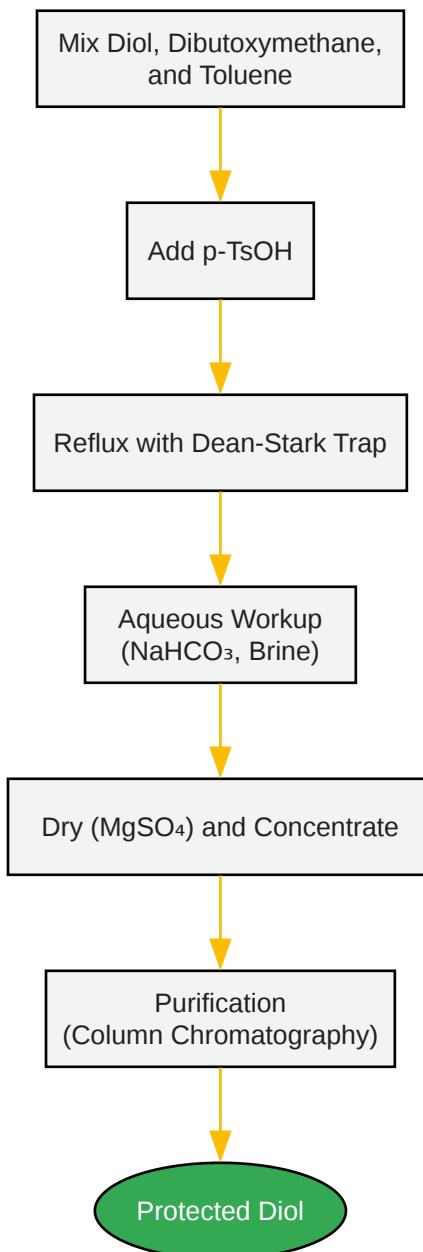
Quantitative Data:

Reactant	Molar Ratio	Notes
Dibutoxymethane	1.0	
Triphenylphosphine	1.1	Slight excess to ensure complete reaction.
Iodine	1.1	Slight excess to ensure complete reaction.
Typical Yield:	75-85%	

Logical Workflow for Wittig Reaction:

The synthesized phosphonium salt is then converted to the corresponding ylide, which reacts with a carbonyl compound to form an alkene.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dibutoxymethane - Wikipedia [en.wikipedia.org]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Buy Dibutoxymethane (EVT-302509) | 2568-90-3 [evitachem.com]
- 4. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 5. Methylene Acetal Formation from 1,2- and 1,3-Diols Using an O,S-Acetal, 1,3-Dibromo-5,5-dimethylhydantoin, and BHT [organic-chemistry.org]
- 6. Dibutoxymethane CAS 2568-90-3 - Chemical Supplier Unilong [unilongindustry.com]
- To cite this document: BenchChem. [Application of Dibutoxymethane in Organic Synthesis: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583069#application-of-dibutoxymethane-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com